Introduction: The Strategic Value of a Sterically Hindered, Electron-Poor Building Block

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Compound of Interest

Compound Name:	*2,4,6-Tris(trifluoromethyl)aniline*
CAS No.:	*25753-22-4*
Cat. No.:	*B044841*

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In the landscape of modern medicinal and materials chemistry, progress is often dictated by the availability of unique molecular building blocks that allow for the precise tuning of molecular properties. **2,4,6-Tris(trifluoromethyl)aniline** is one such scaffold. At first glance, it is a simple aniline derivative, but the strategic placement of three powerful trifluoromethyl (-CF_3) groups transforms it into a highly specialized and valuable reagent. The trifluoromethyl groups act in concert to create a molecule that is sterically hindered and profoundly electron-deficient. This unique combination of features makes it an indispensable tool for researchers aiming to introduce fluorine-rich motifs into complex molecules, thereby enhancing properties such as metabolic stability, lipophilicity, and binding affinity.[1][2] This guide provides an in-depth examination of the physical and chemical properties of **2,4,6-Tris(trifluoromethyl)aniline**, offering field-proven insights into its synthesis, reactivity, and application for professionals in drug discovery and advanced materials.

Section 1: Core Physicochemical Properties

The foundational data of a chemical entity dictates its handling, reaction conditions, and potential applications. **2,4,6-Tris(trifluoromethyl)aniline** is a white to off-white solid at room temperature.[3] Its key properties are summarized below. The extreme electron-withdrawing

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nature of the three -CF_3 groups drastically reduces the basicity of the aniline nitrogen, making its pKa exceptionally low and not readily available in the literature.

Property	Value	Source(s)
CAS Number	25753-22-4	[4][5]
Molecular Formula	$C_9H_4F_9N$	[3][4]
Molecular Weight	297.12 g/mol	[3][4]
IUPAC Name	2,4,6-tris(trifluoromethyl)aniline	[4]
Synonyms	2,4,6-Tris(trifluoromethyl)benzenamine	[5]
Physical Form	White to Off-White Solid	[3]
Melting Point	57-59 °C	[3]
Boiling Point	149.8 °C at 760 mmHg	[6]
Solubility	Slightly soluble in Chloroform, Methanol	[3]
logP (Calculated)	3.9	[4]

Note on Boiling Point: The reported boiling point appears unusually low for a compound with this melting point and may be an estimate. Caution is advised when using this value for experimental design.

Section 2: Spectroscopic Profile

A thorough understanding of a molecule's spectroscopic signature is critical for reaction monitoring and quality control. The spectra of **2,4,6-Tris(trifluoromethyl)aniline** are distinctive due to the high fluorine content and molecular symmetry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR provides the most detailed structural information. Data reported in the literature for spectra recorded in $CDCl_3$ are as follows:

- ^1H NMR: A characteristic singlet appears at δ = 5.06 ppm, corresponding to the two protons of the amine (NH_2) group.[1]
- ^{19}F NMR: The spectrum shows two distinct signals due to the molecule's symmetry: a doublet at δ = -62.1 ppm for the two equivalent ortho-CF_3 groups and a singlet at δ = -63.0 ppm for the para-CF_3 group.[1]

Expert Analysis: Expected ^{13}C NMR Spectrum

While a published ^{13}C NMR spectrum for the title compound is not readily available, we can predict its key features based on its structure and data from its immediate synthetic precursor, 1-iodo-2,4,6-tris(trifluoromethyl)benzene.[1] We expect to see four signals for the aromatic carbons and three signals for the trifluoromethyl carbons, all exhibiting characteristic C-F coupling.

- The carbons directly bonded to the CF_3 groups (C2, C4, C6) will appear as quartets with large coupling constants ($^1J_{CF} \approx 275$ Hz).
- The carbons adjacent to the CF_3 groups (C1, C3, C5) will also show coupling, likely as quartets with smaller coupling constants ($^2J_{CF} \approx 30$-35 Hz).
- The CF_3 carbons themselves will appear as quartets in the proton-decoupled spectrum due to C-F coupling.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence of the amine functional group and the strong absorptions characteristic of C-F bonds.

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Wavenumber (cm^{-1})	Intensity	Assignment
3499, 3404	Medium (m)	N-H stretching vibrations
1634	Strong (s)	N-H scissoring (bending)
1541	Medium (m)	Aromatic C=C stretching
1358 - 1093	Strong (s)	C-F stretching vibrations

(Data sourced from Edelbach et al., 2012)[1]

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry confirms the molecular weight and provides a characteristic fragmentation pattern.

- Molecular Ion (M^+): A strong peak is observed at m/z = 297, corresponding to the molecular weight of the compound.[1]
- Key Fragments: Significant fragments are observed at m/z = 278 ($[M-F]^+$), 207 ($[M-CF_4]^+$?), 188, and 69 ($[CF_3]^+$).[1]

Section 3: Synthesis and Mechanism

The utility of a building block is directly tied to its accessibility. While several synthetic routes have been reported, a simple and expedient two-step procedure starting from commercially available 1,3,5-tris(trifluoromethyl)benzene provides gram-scale access to the target molecule.[1]

The process involves two distinct, high-yielding steps:

- Deprotonation and Iodination: 1,3,5-Tris(trifluoromethyl)benzene is first deprotonated using a strong base like lithium diisopropylamide (LDA). The resulting carbanion is then quenched with iodine (I_2) to yield 1-iodo-2,4,6-tris(trifluoromethyl)benzene.
- Copper-Catalyzed Amination: The aryl iodide is then subjected to a copper-catalyzed amination reaction using sodium azide (NaN_3) as the nitrogen source, with copper(I) oxide as the catalyst and L-proline as a ligand in DMSO.

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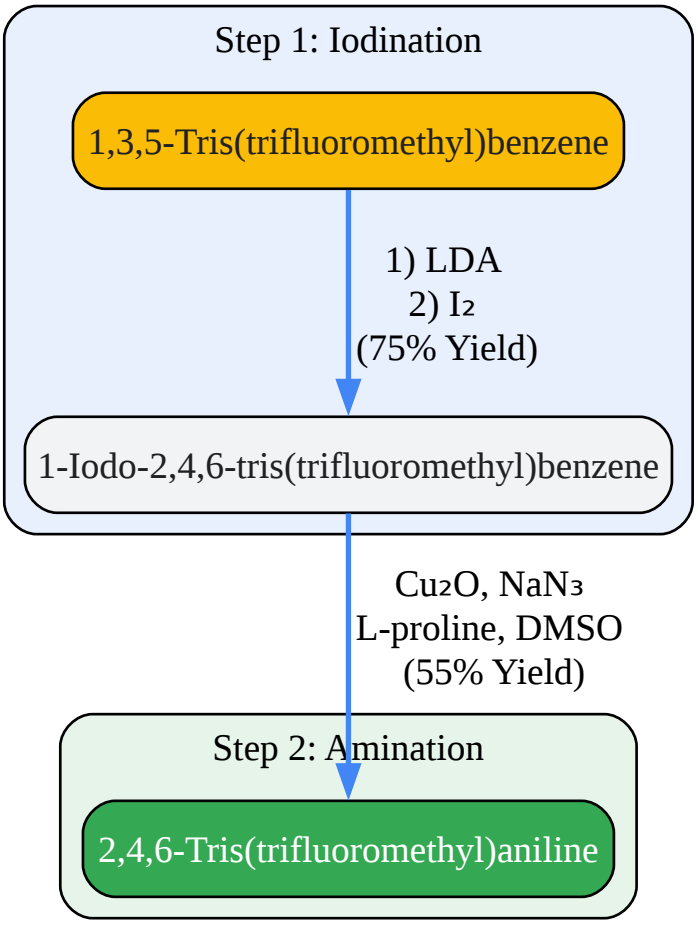
This workflow is efficient because it leverages the acidity of the proton ortho to two -CF_3 groups in the starting material and employs a reliable copper-catalyzed C-N bond formation strategy.



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Caption: Expedient two-step synthesis workflow.

Section 4: Chemical Reactivity and Field-Proven Insights

The unique electronic and steric profile of **2,4,6-Tris(trifluoromethyl)aniline** governs its reactivity, making it a challenging but highly rewarding substrate.

Causality Behind Its Low Reactivity

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- Reduced Nucleophilicity: The primary driver of this molecule's character is the intense inductive electron withdrawal by the three -CF_3 groups. This effect pulls electron density from the aromatic ring and, critically, from the nitrogen atom's lone pair. This dramatically reduces the amine's basicity and nucleophilicity, rendering it a very poor nucleophile compared to standard anilines.[7][8]

- Steric Hindrance: The two ortho -CF_3 groups provide significant steric bulk around the amine functionality. This physically obstructs the approach of electrophiles to the nitrogen atom and hinders bond formation, further reducing its reactivity in many standard coupling reactions.[9]

Field-Proven Insight: Overcoming Reactivity Challenges

The inherent low reactivity of this aniline means that standard reaction conditions often fail. For instance, attempts to couple the free aniline to the 6-position of a purine core via nucleophilic substitution are unsuccessful.[10]

A proven strategy to overcome this is to activate the aniline as its trifluoroacetyl (TFA) amide. This activation has two key effects:

- It increases the acidity of the N-H proton, making it easier to deprotonate with a base.

- The resulting anion is a much stronger nucleophile than the neutral amine, allowing it to participate in reactions like S_NAr couplings. The TFA group is conveniently cleaved during aqueous workup, yielding the desired product.[10]

This activation strategy is a self-validating system: if the reaction fails with the free aniline but proceeds with the TFA-protected version, it confirms that the barrier was indeed the low nucleophilicity of the starting material.

Section 5: Applications in Research and Development

While **2,4,6-Tris(trifluoromethyl)aniline** is not a final drug product, it is a high-value intermediate for accessing novel chemical space, particularly in drug discovery. The rationale for its use is grounded in the well-established benefits of incorporating trifluoromethyl groups into bioactive molecules.

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Rationale for Use in Medicinal Chemistry

A medicinal chemist would select a building block like this to strategically impart desirable properties onto a lead compound:

- Metabolic Stability: The C-F bond is exceptionally strong. Introducing -CF_3 groups at positions susceptible to metabolic oxidation (e.g., by Cytochrome P450 enzymes) can block these pathways, increasing the drug's half-life.
- Lipophilicity (logP): The -CF_3 group is highly lipophilic, which can enhance a molecule's ability to cross cell membranes and improve its absorption, distribution, metabolism, and excretion (ADME) profile.
- Binding Affinity: The strong dipole of the -CF_3 group can lead to favorable interactions with protein targets, potentially increasing the binding affinity and potency of a drug candidate.
- Conformational Control: The steric bulk of the -CF_3 groups can lock a molecule into a specific, biologically active conformation.

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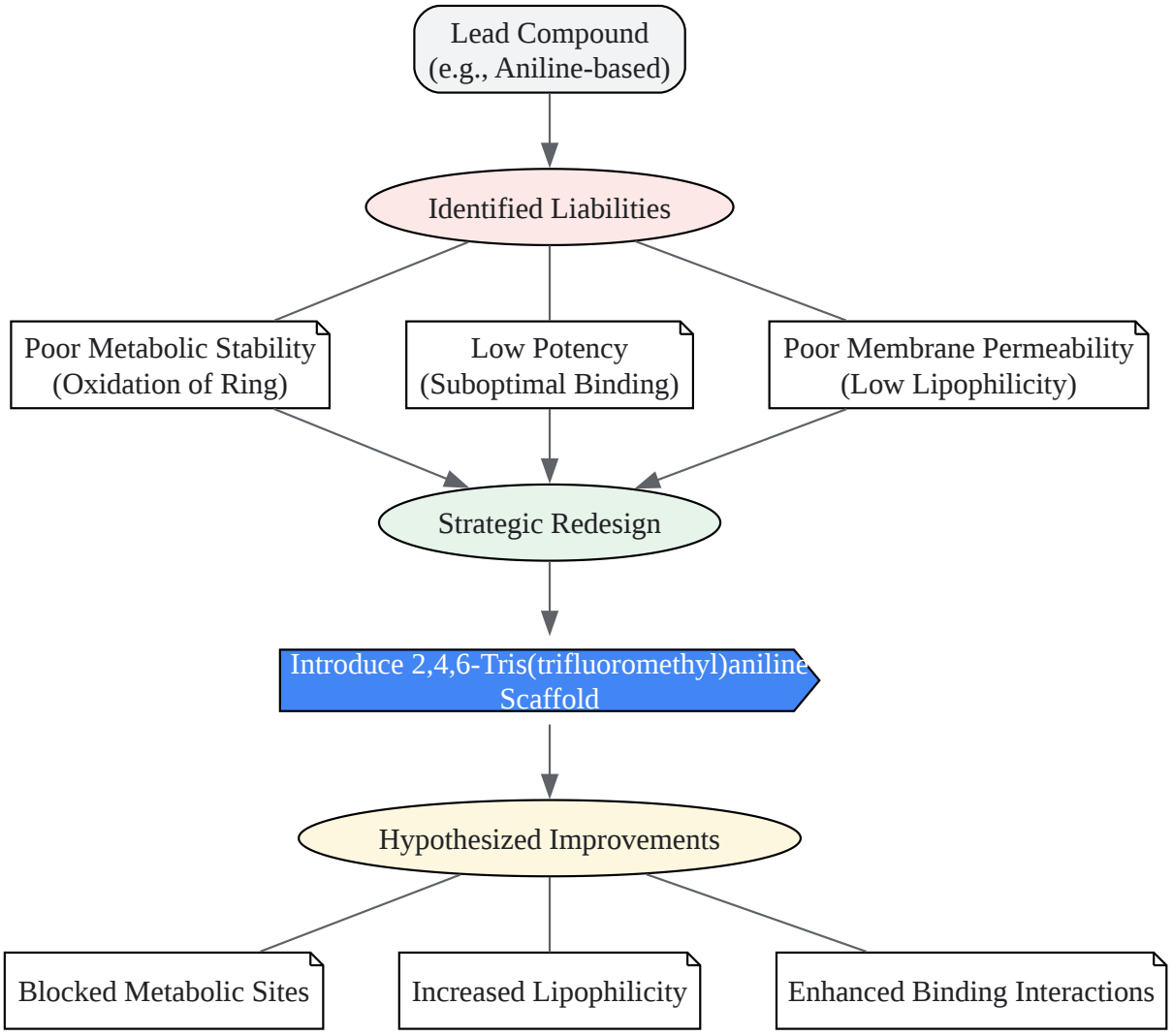

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Caption: Rationale for using the title compound in drug design.

Section 6: Safety and Handling

As a specialized research chemical, **2,4,6-Tris(trifluoromethyl)aniline** lacks extensive toxicological data. Therefore, it must be handled with the assumption that it is potentially hazardous.

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- Personal Protective Equipment (PPE): Always handle in a well-ventilated chemical fume hood. Wear standard PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[11]
- Handling: Avoid creating dust. Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors.[11]
- Storage: Store in a tightly sealed container in a cool, dry place. For long-term storage, refrigeration under an inert atmosphere is recommended.[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Section 7: Experimental Protocols

The following is a detailed, step-by-step methodology for the expedient synthesis of **2,4,6-Tris(trifluoromethyl)aniline**, adapted from the literature.[1]

Protocol: Synthesis of 2,4,6-Tris(trifluoromethyl)aniline

Step 1: 1-Iodo-2,4,6-tris(trifluoromethyl)benzene

- Setup: In an inert atmosphere glovebox, add diisopropylamine (1.2 equivalents) to a flame-dried round-bottom flask containing anhydrous tetrahydrofuran (THF).
- Base Formation: Cool the flask to -78 °C in a dry ice/acetone bath. Slowly add n-butyllithium (1.1 equivalents) dropwise to form lithium diisopropylamide (LDA). Stir for 20 minutes.
- Deprotonation: Add a solution of 1,3,5-tris(trifluoromethyl)benzene (1.0 equivalent) in THF to the LDA solution at -78 °C. Stir the mixture for 1 hour.
- Iodination: Add a solution of iodine (I_2, 1.1 equivalents) in THF to the reaction mixture. Allow the solution to warm slowly to room temperature and stir overnight.
- Workup: Quench the reaction with a saturated aqueous solution of sodium thiosulfate. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

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- Purification: Purify the crude material via sublimation or column chromatography to obtain the pure iodinated intermediate.

Step 2: **2,4,6-Tris(trifluoromethyl)aniline**

- Setup: In a fume hood, add the 1-iodo-2,4,6-tris(trifluoromethyl)benzene (1.0 equivalent), copper(I) oxide (0.1 equivalents), sodium azide (NaN_3, 2.0 equivalents), and L-proline (0.2 equivalents) to a round-bottom flask.
- Reaction: Add anhydrous dimethyl sulfoxide (DMSO) and stir the mixture at 80 °C for 24 hours under an inert atmosphere (e.g., Nitrogen or Argon).
- Workup: Cool the reaction to room temperature. Carefully add water (caution: residual azide may be present) and extract the mixture with diethyl ether.
- Purification: Wash the combined organic layers with water and brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by sublimation to yield **2,4,6-tris(trifluoromethyl)aniline** as a white solid.

Self-Validation Note: The purity of the intermediate and final product should be confirmed at each stage using the spectroscopic methods outlined in Section 2 (e.g., NMR, GC-MS) to ensure the validity of the protocol and the quality of the material for subsequent applications.

References

A comprehensive, numbered list of all sources cited in this guide will be provided separately.

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